

L-Leucinol: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *L-Leucinol*

Cat. No.: *B1674794*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **L-Leucinol** (CAS No. 7533-40-6), a versatile chiral amino alcohol widely used as a building block in the synthesis of pharmaceuticals and other specialty chemicals. Due to its hazardous properties, a thorough understanding and implementation of appropriate safety measures are imperative when handling this compound in a laboratory or manufacturing setting.

Hazard Identification and Classification

L-Leucinol is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). However, the specific classification can vary between suppliers, reflecting different concentrations or available data. The most consistently reported hazards are related to its effects on the skin, eyes, and respiratory system. Some sources also indicate hazards related to combustibility and oral toxicity.


For the purpose of ensuring the highest level of safety, this guide adopts a conservative approach, incorporating the more stringent hazard classifications reported in safety data sheets (SDS).


GHS Classification Summary:


| Hazard Class | Category | Signal Word | Hazard Statement |
|--|--------------|------------------|--|
| Acute Toxicity, Oral | Category 4 | Danger | H302: Harmful if swallowed.[1] |
| Skin Corrosion/Irritation | Category 1/2 | Danger / Warning | H314: Causes severe skin burns and eye damage.[1] / H315: Causes skin irritation. [2][3] |
| Serious Eye Damage/Eye Irritation | Category 1/2 | Danger / Warning | H318: Causes serious eye damage.[1] / H319: Causes serious eye irritation.[2][3] |
| Specific Target Organ Toxicity (Single Exposure) | Category 3 | Warning | H335: May cause respiratory irritation.[2] |
| Flammable Liquids | Category 4 | Danger | H227: Combustible liquid.[1][3] |

Note: There are discrepancies in the classification of skin and eye effects, with some sources listing Category 1 (corrosion/serious damage) and others Category 2 (irritation). It is prudent to handle **L-Leucinol** as a substance capable of causing severe skin and eye damage.

Pictograms:

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Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **L-Leucinol** is essential for its safe handling and storage.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₆ H ₁₅ NO |
| Molecular Weight | 117.19 g/mol |
| Appearance | Clear, colorless to slightly yellow liquid/oil or solid[4][5] |
| Boiling Point | 198-200 °C[2] |
| Flash Point | 91 °C (195.8 °F) - closed cup |
| Density | 0.917 g/mL at 25 °C[6] |
| Solubility | Soluble in chloroform, dichloromethane, ethyl acetate, DMSO, acetone.[6] |
| Stability | Stable under recommended storage conditions. [2] Air sensitive.[1] |

Toxicological Information

A significant gap in the available safety data for **L-Leucinol** is the absence of quantitative toxicological values such as LD50 (median lethal dose) and LC50 (median lethal concentration). Multiple safety data sheets explicitly state that no acute toxicity information is available for the product or that the toxicological properties have not been fully investigated.[2][5]

Therefore, all handling procedures must be based on the precautionary principle, assuming a high level of toxicity in the absence of definitive data.

Routes of Exposure: Inhalation, ingestion, skin and eye contact.

Acute Effects:

- Oral: Harmful if swallowed. May cause irritation of the digestive tract.[1][5]
- Inhalation: May cause respiratory tract irritation.[2][5]
- Skin: Causes severe skin burns or irritation.[1][2]

- Eyes: Causes serious eye damage or irritation.[1][2]

Chronic Effects: Information on the chronic health effects of **L-Leucinol** is not readily available.

Experimental Protocols and Handling Procedures

Due to its hazardous nature, **L-Leucinol** must be handled with strict adherence to safety protocols. The following sections outline general and specific procedures for the safe handling of this compound.

Engineering Controls

- Ventilation: All work with **L-Leucinol** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation of vapors.[5]
- Emergency Equipment: An emergency eyewash station and safety shower must be readily accessible in the immediate work area.[1]

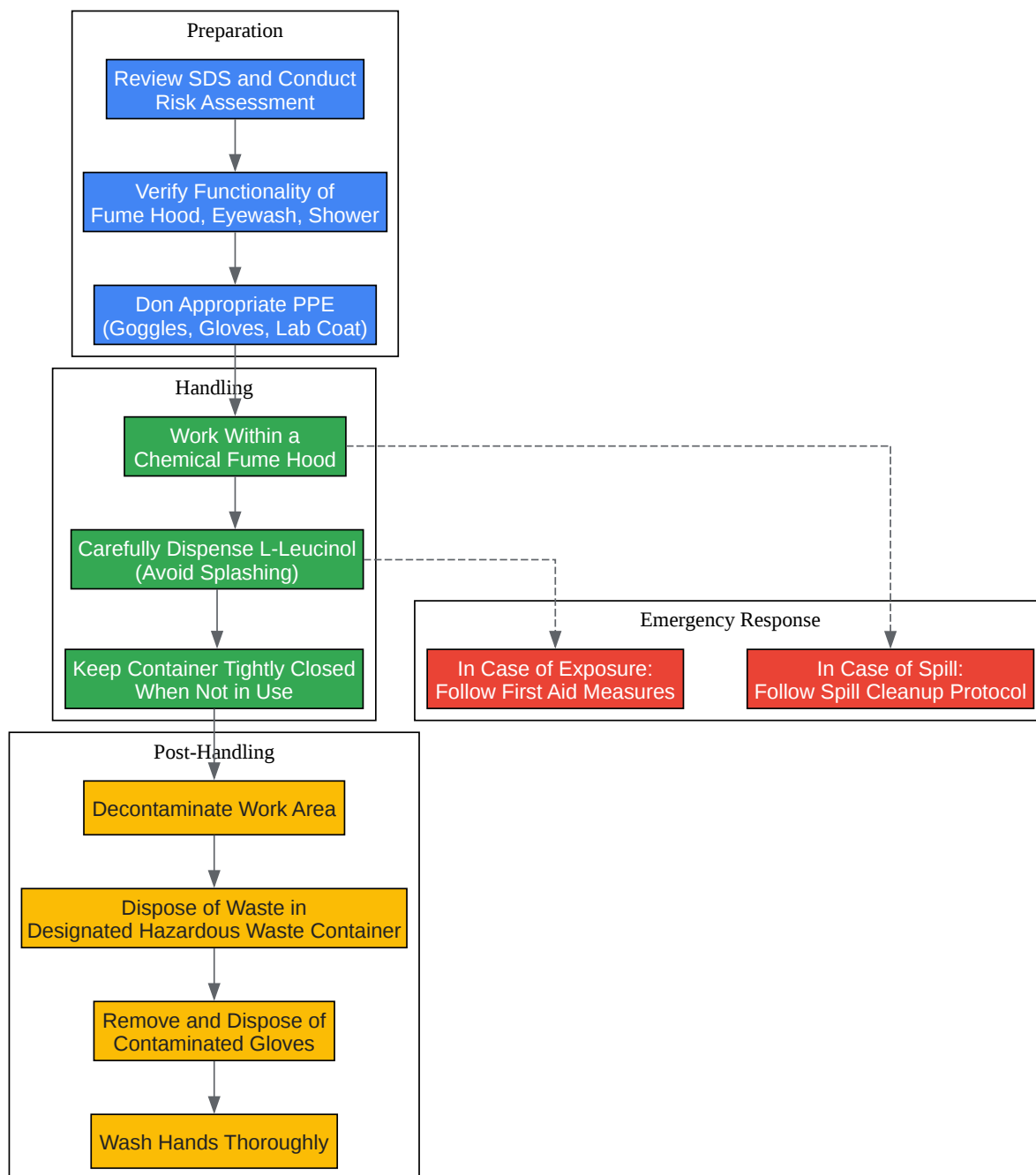
Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with the specific procedure should be conducted to determine the appropriate level of PPE. The following are minimum requirements:

- Eye and Face Protection: Chemical safety goggles are mandatory. A face shield should also be worn when there is a risk of splashing.[1]
- Skin Protection:
 - Gloves: Chemical-resistant gloves (e.g., nitrile, neoprene) must be worn. Gloves should be inspected for any signs of degradation or perforation before use and disposed of properly after handling the chemical.
 - Lab Coat: A flame-resistant lab coat or chemical-resistant apron should be worn over personal clothing.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of generating aerosols, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[1][5]

General Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **L-Leucinol** in a laboratory setting.



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*Safe handling workflow for **L-Leucinol**.*

Storage and Incompatibility

Proper storage of **L-Leucinol** is crucial to maintain its stability and prevent hazardous reactions.

- **Storage Conditions:** Store in a tightly closed container in a cool, dry, and well-ventilated area.
[5] Keep away from heat, sparks, and open flames.[5] Due to its air sensitivity, storage under an inert atmosphere (e.g., nitrogen or argon) is recommended.[1]
- **Incompatible Materials:** **L-Leucinol** is incompatible with strong oxidizing agents and strong acids.[1][5] Contact with these substances should be avoided.

First Aid and Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is critical.

First Aid Measures

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1][5]
- **Skin Contact:** Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[1]
- **Inhalation:** Remove the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[1]
- **Ingestion:** Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5]

Spill and Leak Procedures

- **Small Spills:**
 - Ensure adequate ventilation and wear appropriate PPE.
 - Remove all sources of ignition.[5]

- Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite. [5]
- Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.
- Clean the spill area thoroughly with soap and water.
- Large Spills:
 - Evacuate the area immediately.
 - Contact your institution's environmental health and safety (EHS) department or emergency response team.
 - Prevent the spill from entering drains or waterways.

Disposal Considerations

All waste containing **L-Leucinol** must be handled as hazardous waste. Dispose of in accordance with local, state, and federal regulations. Do not dispose of down the drain.

Conclusion

L-Leucinol is a valuable chemical reagent with significant hazardous properties. A comprehensive understanding of these hazards, coupled with strict adherence to the safety and handling procedures outlined in this guide, is essential for the protection of researchers, scientists, and drug development professionals. The lack of quantitative toxicity data underscores the importance of a conservative and cautious approach to handling this compound. Always consult the most recent Safety Data Sheet from your supplier before use and ensure that all laboratory personnel are adequately trained in its safe handling.

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